

Safeguarding Your Research: Essential Protective Measures for Handling 9''-Methyl Salvianolate B

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Compound of Interest

Compound Name: 9''-Methyl salvianolate B

Cat. No.: B10821727

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This guide provides critical safety and logistical information for the handling and disposal of **9''-Methyl salvianolate B**. Adherence to these procedures is essential for ensuring personnel safety and maintaining a secure laboratory environment. As a trusted partner in your research, we are committed to providing value beyond the product by being your preferred source for laboratory safety and chemical handling information.

Essential Safety and Physical Data

While specific occupational exposure limits have not been established for **9''-Methyl salvianolate B**, a comprehensive understanding of its properties and the safety data of related compounds is crucial for safe handling. The following table summarizes key quantitative data.

Parameter	Value	Source/Comment
Chemical Formula	C37H32O16	---
Molecular Weight	732.64 g/mol	---
Appearance	Solid powder	---
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.[1] In DMSO, up to 100 mg/mL (136.49 mM) with ultrasonic assistance.[2]	MedchemExpress[2]
Storage Temperature	Long-term: -20°C; Short-term: 2-8°C.[2]	BioCrick MSDS[2]
Occupational Exposure Limits	Not established.	BioCrick MSDS[3]
Acute Toxicity (related compound)	Salvianolic Acid A (intravenous in mice): LD50 of 1161.2 mg/kg.[4]	Non-clinical safety evaluation of salvianolic acid A[4]
Target Organs (related compound)	Thymus, liver, and kidneys were identified as target organs for Salvianolic Acid A in a 4-week repeated-dose toxicity study in dogs.[4]	Non-clinical safety evaluation of salvianolic acid A[4]
Transport Information	Considered non-hazardous for transport.[2]	BioCrick MSDS[2]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory to prevent skin, eye, and respiratory exposure.

Hand Protection:

Due to its solubility in DMSO, glove selection is critical. Double gloving is required.

- Inner Glove: Standard nitrile examination gloves.

- Outer Glove: Chemical-resistant gloves are essential. Recommended materials for handling phenolic compounds and DMSO include:
 - Butyl rubber
 - Neoprene
 - Thicker (8mil) nitrile gloves can be used for incidental contact with dilute solutions (<10%).
[1]
- Glove Change Frequency: Gloves must be changed immediately if splashed or after every 30-60 minutes of continuous use. Always inspect gloves for integrity before use. Dispose of contaminated gloves as hazardous waste.[2]

Eye and Face Protection:

- Minimum Requirement: ANSI-rated safety glasses with side shields.
- Splash Hazard: Chemical splash goggles and a full-face shield must be worn when there is a potential for splashing, such as when preparing stock solutions or handling larger quantities.
[1]

Body Protection:

- A fully buttoned, long-sleeved laboratory coat is required.
- For tasks with a higher risk of splashes, a chemically resistant apron made of butyl rubber or neoprene should be worn over the lab coat.[1]
- Closed-toe shoes are mandatory.

Respiratory Protection:

- Work with **9"-Methyl salvianolate B** powder should be conducted in a certified chemical fume hood to avoid inhalation of dust particles.[1]
- If a fume hood is not available or if there is a risk of aerosol generation that cannot be controlled, a NIOSH-approved respirator with an appropriate particulate filter is required.[2]

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from strong oxidizing/reducing agents, strong acids/alkalis, and sources of ignition.[\[2\]](#)
- Recommended storage temperature is -20°C for long-term storage and 2-8°C for short-term.[\[2\]](#)

Preparation of Stock Solutions (in DMSO):

This procedure must be performed in a chemical fume hood.

- Preparation: Assemble all necessary equipment (vial of **9''-Methyl salvianolate B**, new, unopened DMSO, vortexer, sonicator, pipettes, and waste container) inside the fume hood.
- Don PPE: Follow the full PPE protocol outlined above.
- Weighing: Carefully weigh the desired amount of **9''-Methyl salvianolate B** powder.
- Dissolving: Add the appropriate volume of newly opened DMSO to the vial containing the powder.[\[2\]](#) Cap the vial securely.
- Sonication: If necessary, use an ultrasonic bath to aid dissolution.[\[2\]](#)
- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution at -80°C for up to 6 months or -20°C for up to 1 month.[\[5\]](#)

Spill Response:

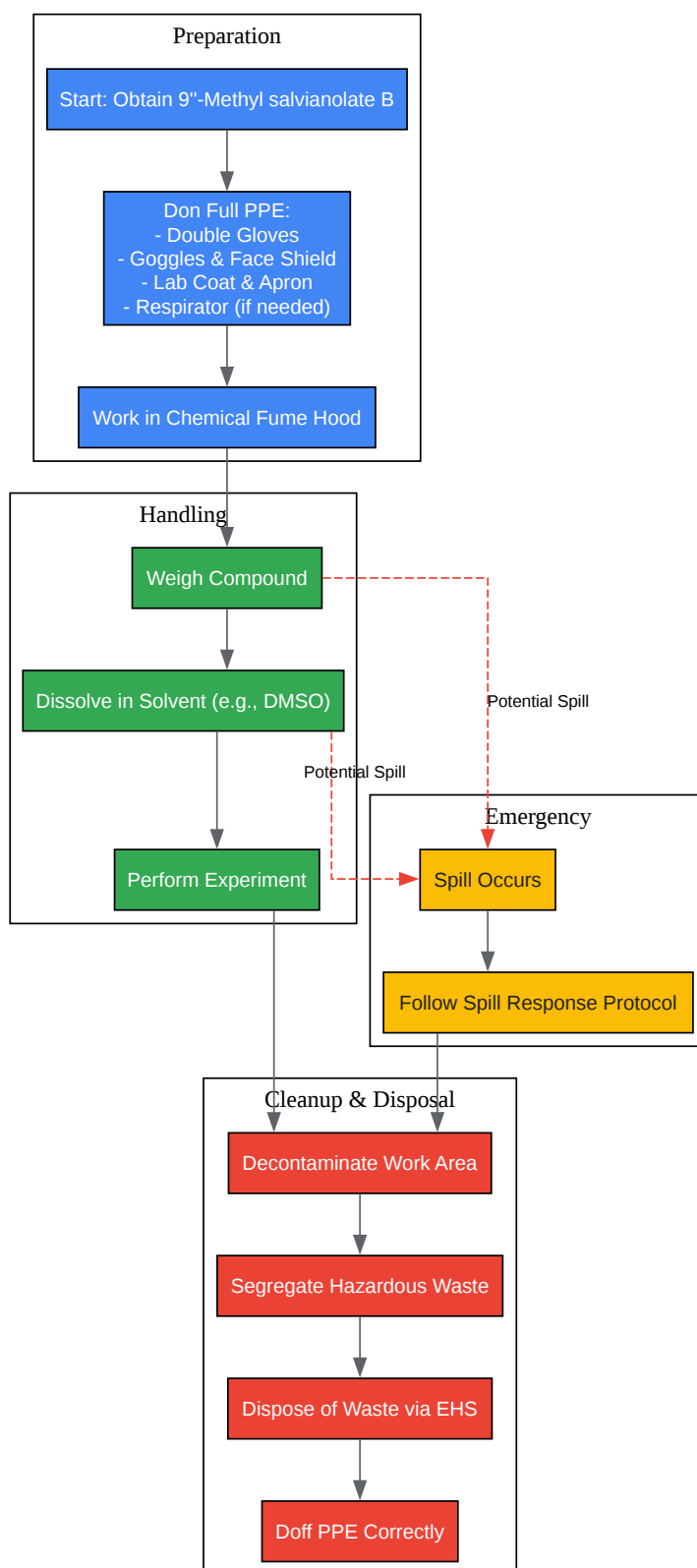
- Evacuate: Alert others in the immediate area and evacuate if the spill is large or involves a significant amount of dust.
- Isolate: Restrict access to the spill area.

- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Don appropriate PPE, including respiratory protection.
- Containment and Cleanup:
 - Solid Spills: Gently cover the spill with an absorbent material to avoid raising dust.^[2] Carefully sweep up the material and place it in a sealed, labeled container for hazardous waste.
 - Liquid Spills (in solvent): Absorb the spill with a chemical absorbent pad or vermiculite. Place the used absorbent material in a sealed, labeled container for hazardous waste.
- Decontamination: Clean the spill area with soap and water.
- Waste Disposal: Dispose of all contaminated materials (gloves, absorbent pads, etc.) as hazardous waste.

Disposal Plan:

All waste containing **9"-Methyl salvianolate B**, including empty containers, contaminated PPE, and unused solutions, must be disposed of as hazardous chemical waste.^[6] Follow your institution's specific guidelines for hazardous waste disposal. Do not dispose of this chemical down the drain or in the regular trash.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **9''-Methyl salvianolate B**.

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